

Preventing degradation of CH1055 triethylamine during storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH1055 triethylamine

Cat. No.: B12402061

[Get Quote](#)

CH1055 Triethylamine Technical Support Center

For researchers, scientists, and drug development professionals utilizing **CH1055 triethylamine**, this guide provides essential information on preventing degradation during storage and troubleshooting potential issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **CH1055 triethylamine**?

A1: **CH1055 triethylamine**, a near-infrared II (NIR-II) fluorescent dye, should be stored at -20°C in a tightly sealed container, away from moisture.^[1] For the triethylamine component, it is crucial to store it in a cool, dry, and well-ventilated area, away from heat and ignition sources.^{[2][3]}

Q2: My triethylamine has turned yellow. Is it still usable?

A2: A yellow discoloration in triethylamine can occur, particularly when stored over molecular sieves, and may be accelerated by UV light.^[4] While this may indicate some level of decomposition, the product might still be suitable for certain applications. It is recommended to assess the purity using analytical methods before use.^[4]

Q3: What materials are incompatible with triethylamine?

A3: Triethylamine should not be stored in contact with brass or copper.[\[5\]](#) It is also incompatible with oxidizing agents.[\[5\]](#)

Q4: Can I use plastic containers to store triethylamine?

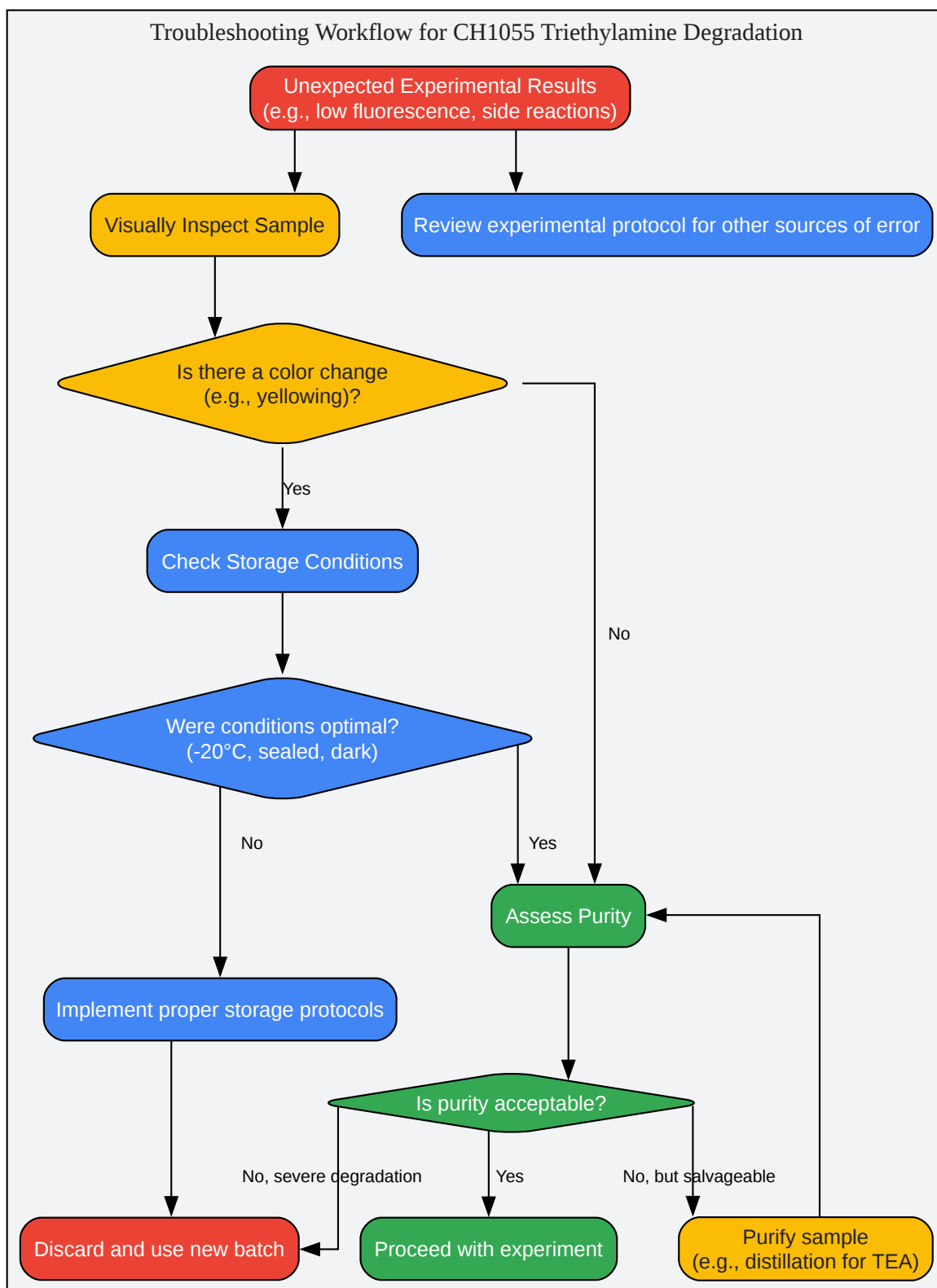
A4: Plastic containers should only be used if they are specifically approved for flammable liquids.[\[2\]](#)[\[5\]](#)

Troubleshooting Guide

This guide will help you troubleshoot potential degradation of your **CH1055 triethylamine**.

Problem: Unexpected experimental results or loss of fluorescence.

This could be due to the degradation of the CH1055 dye or the triethylamine component. Follow the workflow below to identify and resolve the issue.

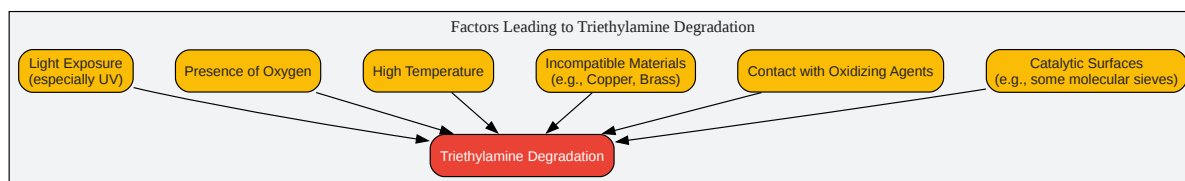


[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **CH1055 triethylamine** degradation.

Factors Contributing to Triethylamine Degradation

Several factors can contribute to the degradation of triethylamine. Understanding these can help in preventing decomposition.



[Click to download full resolution via product page](#)

Caption: Factors that can cause triethylamine degradation.

Storage Condition Summary

Parameter	Recommendation	Rationale
Temperature	CH1055 Triethylamine: -20°C[1] Triethylamine: Cool place	To minimize degradation kinetics and maintain stability.
Atmosphere	Tightly sealed container[3]	To prevent exposure to moisture and air (oxygen).
Light	Store in the dark	To prevent light-induced degradation, especially from UV light.[4]
Container Material	Glass or approved plastic for flammable liquids[2][5]	To avoid reaction with the container material. Avoid brass and copper.[5]
Ventilation	Well-ventilated area[2][3]	For safety, due to the flammable and volatile nature of triethylamine.

Experimental Protocols

Protocol: Purity Assessment of Triethylamine by Gas Chromatography (GC)

This protocol outlines a general method for assessing the purity of triethylamine.

1. Objective: To determine the purity of a triethylamine sample and identify the presence of potential degradation products.

2. Materials:

- Triethylamine sample
- High-purity solvent for dilution (e.g., dichloromethane or hexane, GC grade)
- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID)

- Appropriate GC column (e.g., a polar capillary column like DB-WAX or a non-polar column like DB-1)
- Volumetric flasks and pipettes
- Syringes for sample injection

3. Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the triethylamine sample in the chosen solvent. A typical concentration would be around 1% (v/v).
 - Prepare a series of standards of known triethylamine concentrations to create a calibration curve if quantitative analysis is required.
- GC Instrument Setup:
 - Set the injector and detector temperatures (e.g., Injector: 200°C, Detector: 250°C).
 - Program the oven temperature. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 200°C) at a rate of 10°C/min.
 - Set the carrier gas flow rate (e.g., helium or nitrogen) according to the column manufacturer's recommendations.
- Analysis:
 - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
 - Record the chromatogram.
 - Analyze the chromatogram to identify the peak corresponding to triethylamine and any other peaks that may represent impurities or degradation products.
- Data Interpretation:

- The purity of the triethylamine can be estimated by the relative area of its peak compared to the total area of all peaks in the chromatogram.
- The presence of new or larger impurity peaks compared to a fresh sample would indicate degradation.

Protocol: Stability Assessment of **CH1055 Triethylamine** by Fluorescence Spectroscopy

1. Objective: To assess the stability of **CH1055 triethylamine** by measuring its fluorescence intensity over time under specific storage conditions.

2. Materials:

- **CH1055 triethylamine** samples stored under different conditions (e.g., -20°C in the dark, room temperature with light exposure).
- Appropriate solvent (as recommended by the supplier).
- Fluorometer.
- Cuvettes.
- Volumetric flasks and pipettes.

3. Procedure:

- Sample Preparation:
 - At specified time points (e.g., day 0, day 7, day 30), take an aliquot of the **CH1055 triethylamine** from each storage condition.
 - Prepare a dilute solution of each sample in the appropriate solvent to a concentration suitable for fluorescence measurement.
- Fluorescence Measurement:
 - Set the excitation wavelength of the fluorometer to the excitation maximum of CH1055 (around 808 nm).^[1]

- Measure the fluorescence emission spectrum and record the intensity at the emission maximum (around 1055 nm).[1]
- Data Analysis:
 - Compare the fluorescence intensity of the samples stored under different conditions to the initial sample (day 0).
 - A significant decrease in fluorescence intensity would indicate degradation of the dye.
 - Plot the fluorescence intensity as a function of time for each storage condition to determine the rate of degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. pentachemicals.eu [pentachemicals.eu]
- 4. Reddit - The heart of the internet [reddit.com]
- 5. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [Preventing degradation of CH1055 triethylamine during storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12402061#preventing-degradation-of-ch1055-triethylamine-during-storage\]](https://www.benchchem.com/product/b12402061#preventing-degradation-of-ch1055-triethylamine-during-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com